

Physical and chemical properties of 1-Chloro-3-fluoropropane

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Compound of Interest

Compound Name: *1-Chloro-3-fluoropropane*

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An In-depth Technical Guide to 1-Chloro-3-fluoropropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-Chloro-3-fluoropropane**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodological insights.

Chemical Identity and Physical Properties

1-Chloro-3-fluoropropane, identified by the CAS number 462-38-4, is a halogenated alkane with the molecular formula C_3H_6ClF .^{[1][2][3]} It possesses a molecular weight of 96.53 g/mol .^[1] ^[2] This compound is a derivative of propane, where hydrogen atoms on the first and third carbon atoms are substituted by a chlorine and a fluorine atom, respectively.

The physical properties of **1-Chloro-3-fluoropropane** are summarized in the table below. It is important to note that some of the available data are estimates and should be considered with appropriate scientific caution. There are conflicting reports regarding its boiling point, with one source stating 82 °C and another providing an estimated value of 69.68 °C.^{[4][5]} Further experimental verification is recommended for precise applications.

Table 1: Physical Properties of **1-Chloro-3-fluoropropane**

Property	Value	Source(s)
CAS Number	462-38-4	[1] [2] [3]
Molecular Formula	C ₃ H ₆ ClF	[1] [2]
Molecular Weight	96.53 g/mol	[1] [2]
Boiling Point	82 °C / 69.68 °C (estimate)	[4] [5]
Density	1.0581 g/cm ³ (estimate)	[5]
Melting Point	No data available	
Vapor Pressure	No data available	
Solubility	No specific data available. Generally, haloalkanes have limited solubility in water but are soluble in organic solvents.	[6] [7]

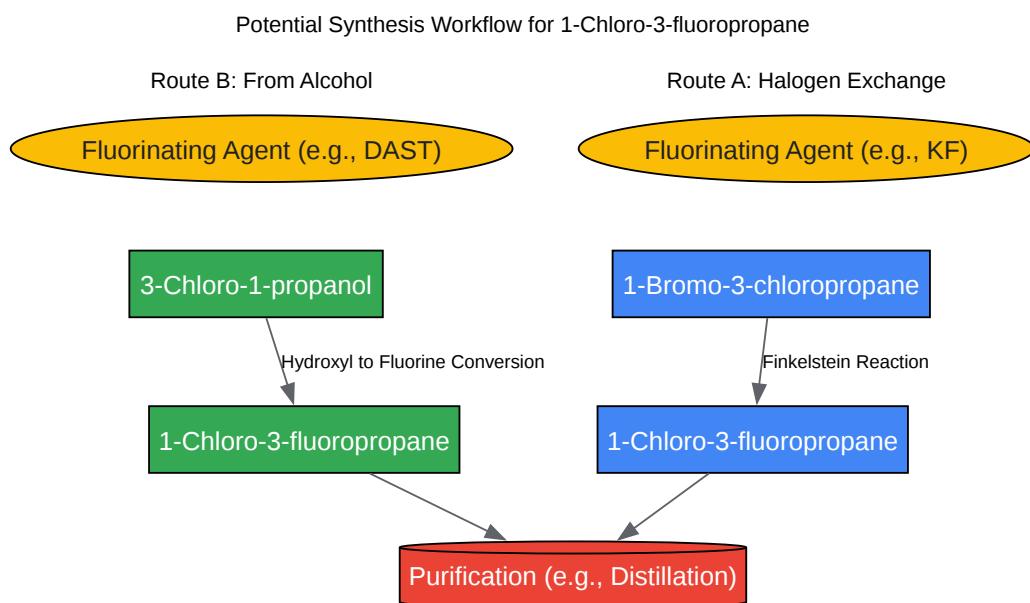
Spectroscopic Data

Detailed experimental spectroscopic data for **1-Chloro-3-fluoropropane**, including NMR, IR, and mass spectrometry, are not readily available in the public domain. For unequivocal identification and structural elucidation, it is recommended that researchers acquiring this compound perform their own analytical characterization. The expected spectral features can be predicted based on its structure and the known spectral properties of similar halogenated propanes.

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **1-Chloro-3-fluoropropane** is not extensively documented in readily accessible literature, a plausible synthetic route can be inferred from general methodologies for the preparation of mixed haloalkanes. One common approach involves the halogen exchange reaction.

A potential synthesis workflow is illustrated in the diagram below. This process could start from a more readily available dihalogenated propane, such as 1-bromo-3-chloropropane, and involve a nucleophilic substitution reaction to replace the bromine atom with fluorine, a reaction known as the Finkelstein reaction.^[8] Another viable precursor could be 3-chloro-1-propanol, which would require conversion of the hydroxyl group to a fluorine atom.



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Potential synthesis routes for **1-Chloro-3-fluoropropane**.

Experimental Protocol (General Example - Halogen Exchange):

A detailed protocol for a similar reaction, the synthesis of 1-bromo-3-chloropropane, involves the free-radical addition of hydrogen bromide to allyl chloride.^[9] For the proposed synthesis of

1-chloro-3-fluoropropane from 1-bromo-3-chloropropane, a typical procedure would involve:

- Reaction Setup: A round-bottom flask equipped with a reflux condenser, magnetic stirrer, and an inert atmosphere (e.g., nitrogen or argon).
- Reagents: 1-bromo-3-chloropropane, a fluorinating agent (e.g., potassium fluoride), and a suitable solvent (e.g., acetonitrile) possibly with a phase-transfer catalyst to enhance reactivity.
- Procedure: The reactants are heated to reflux for a specified period. The progress of the reaction would be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- Work-up and Purification: After the reaction is complete, the mixture is cooled, and the solid by-products are filtered off. The resulting liquid is then washed with water and brine to remove any remaining salts and impurities. The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate). The final product, **1-chloro-3-fluoropropane**, would be purified by fractional distillation.

Chemical Reactivity and Stability

As a haloalkane, **1-Chloro-3-fluoropropane** is expected to exhibit reactivity typical of this class of compounds.^[8] The carbon-halogen bonds are polar, with the carbon atoms being electrophilic and susceptible to attack by nucleophiles.^[8] This allows for a variety of nucleophilic substitution reactions where the halogen atoms are replaced by other functional groups.^[8]

The differential reactivity of the C-Cl and C-F bonds is a key aspect of its chemistry. Generally, the C-Cl bond is more reactive towards nucleophilic substitution than the C-F bond. This differential reactivity can be exploited in sequential substitution reactions to synthesize more complex molecules.

Haloalkanes can also undergo elimination reactions in the presence of a strong base to form alkenes.^[10] The stability of **1-Chloro-3-fluoropropane** is expected to be good under normal storage conditions, but it may be sensitive to light and should be stored in a cool, dark place.^[9]

Safety and Handling

While a specific safety data sheet (SDS) for **1-Chloro-3-fluoropropane** is not widely available, general precautions for handling halogenated hydrocarbons should be followed. These compounds can be hazardous, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[11] Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors.

General Handling Precautions:

- Avoid contact with skin and eyes.[10]
- Do not breathe vapors.[10]
- Keep away from heat, sparks, and open flames.[10]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[10]
- Ground all equipment when handling to prevent static discharge.[8]

In case of exposure, seek immediate medical attention. For spills, absorb the material with an inert absorbent and dispose of it as hazardous waste in accordance with local regulations.

Applications in Research and Development

The dual and different halogen functionalities of **1-Chloro-3-fluoropropane** make it a potentially valuable building block in organic synthesis, particularly for the introduction of a 3-fluoropropyl or a 1-chloro-3-fluoropropyl moiety into a target molecule. This can be of interest in the development of pharmaceuticals and agrochemicals, where the incorporation of fluorine can significantly alter the biological activity and pharmacokinetic properties of a molecule.[3][8]

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